

Troubleshooting unconvincing results in magnesium combustion experiments

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Compound of Interest

Compound Name: Magnesium

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Technical Support Center: Magnesium Combustion Experiments

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals conducting **magnesium** combustion experiments.

Troubleshooting Guide

Unconvincing or unexpected results in **magnesium** combustion experiments can arise from several factors, from sample preparation to procedural execution. This guide addresses common issues in a question-and-answer format.

Q1: Why is the **magnesium** ribbon not igniting?

A1: Several factors can prevent the ignition of **magnesium** ribbon:

- **Insufficient Temperature:** The heat source may not be reaching the ignition temperature of **magnesium**, which is approximately 473°C (883°F) for ribbon and can be higher for bulk forms.^[1] Ensure the flame is in direct and sustained contact with the **magnesium**.
- **Oxide Layer:** A layer of **magnesium** oxide (MgO) on the surface of the ribbon can inhibit combustion. This layer forms when **magnesium** reacts with oxygen in the air over time. It is

recommended to clean the surface of the **magnesium** ribbon with sandpaper or emery paper to expose the pure metal before the experiment.[2][3][4]

- Heat Dissipation: For larger pieces of **magnesium**, the heat from the flame can be conducted away from the ignition point, preventing it from reaching the required temperature to sustain combustion.

Q2: The **magnesium** ribbon burns with a dim yellow flame instead of a bright white light. What is the cause?

A2: A dim yellow flame suggests incomplete or inefficient combustion. This can be due to:

- Limited Oxygen Supply: Insufficient oxygen will result in a less intense reaction. If heating the **magnesium** in a crucible, gently lifting the lid periodically allows more oxygen to enter and fuel the combustion.[2] However, be cautious not to lift it for too long, as this can allow the **magnesium** oxide product to escape.[2]
- Impurities: The presence of impurities in the **magnesium** ribbon can affect the combustion process and the color of the flame.

Q3: The final mass of the product is less than expected, or the calculated yield of **magnesium** oxide is low. What are the potential sources of error?

A3: A lower than expected yield of **magnesium** oxide is a common issue with several potential causes:[2][3]

- Loss of Product: **Magnesium** oxide is a fine white powder that can easily escape from the crucible, especially when lifting the lid during combustion.[2]
- Incomplete Combustion: If the **magnesium** does not react completely, the final product will contain unreacted **magnesium**, leading to a lower mass of **magnesium** oxide. The product should be a white powder; a grayish appearance may indicate unreacted **magnesium**. [2]
- Formation of **Magnesium** Nitride: **Magnesium** is highly reactive and can react with nitrogen in the air, especially at high temperatures, to form **magnesium** nitride (Mg_3N_2). [5] This is a common side reaction that can affect the final mass and the calculated yield of **magnesium** oxide. [3][6]

- Measurement Errors: Inaccurate weighing of the crucible, **magnesium** ribbon, or the final product can lead to incorrect yield calculations.[7]

Q4: The crucible cracked during the experiment. How can this be prevented?

A4: Crucibles can crack due to thermal shock. To prevent this, it is important to heat the crucible gradually. Start with a gentle flame and slowly increase the temperature.[8] Avoid placing a hot crucible on a cold surface. Allow the crucible to cool down completely on a pipe clay triangle or a heat-resistant mat before handling or weighing.[2]

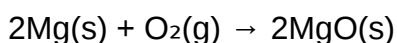
Frequently Asked Questions (FAQs)

Q1: What is the white powder produced when **magnesium** burns in the air?

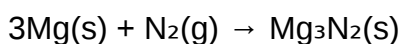
A1: The white powder is primarily **magnesium** oxide (MgO).[4][9] It is formed when **magnesium** reacts with oxygen in the air in a highly exothermic reaction.[10][11][12]

Q2: What are the main chemical reactions occurring during **magnesium** combustion in the air?

A2: The primary reaction is the combination of **magnesium** and oxygen to form **magnesium** oxide:[10][11]



A side reaction with nitrogen in the air can also occur, forming **magnesium** nitride:[5]



Q3: Why is it dangerous to look directly at burning **magnesium**?

A3: Burning **magnesium** produces an intensely bright white light that contains strong ultraviolet (UV) radiation.[12][13] Looking directly at the flame can cause temporary or even permanent damage to the eyes.[10][12][13] It is crucial to wear appropriate eye protection, such as welding goggles, or to observe the reaction indirectly.[12]

Q4: Can water be used to extinguish a **magnesium** fire?

A4: No, water should not be used to extinguish a **magnesium** fire. Burning **magnesium** reacts violently with water, producing hydrogen gas, which is highly flammable and can intensify the fire.[9][12] Carbon dioxide fire extinguishers are also ineffective as **magnesium** can burn in carbon dioxide.[10][12] The recommended method for extinguishing a small **magnesium** fire is to use a Class D dry powder fire extinguisher or to smother it with sand.[10][13]

Q5: What are the expected quantitative results of a **magnesium** combustion experiment?

A5: The quantitative results will depend on the specific experimental setup. However, some key values include:

- Ignition Temperature of Mg ribbon: Approximately 473 °C (883 °F).[1]
- Burning Temperature: Can reach up to 3100 °C (5610 °F).
- Heat of Formation of MgO: Approximately -601.83 kJ/mol.[10]

Quantitative Data Summary

The following table summarizes key quantitative data related to **magnesium** combustion experiments.

Parameter	Value	Notes
Ignition Temperature (ribbon)	~ 473 °C / 883 °F	The temperature at which magnesium ribbon begins to burn in the air.[1]
Burning Temperature	~ 1700 - 3100 °C / 3100 - 5610 °F	The temperature of the flame during combustion can be extremely high.[14]
Heat of Formation (ΔH_f°) of MgO	-601.83 kJ/mol	This indicates a highly exothermic reaction.[10]
Combustion Velocity	Dependent on particle size	Smaller particles have a faster combustion velocity. For example, 75 μm Mg powder burns faster than 150 μm powder.[13]
Theoretical Yield of MgO	1.658 g of MgO per 1 g of Mg	Based on the stoichiometry of the reaction $2\text{Mg} + \text{O}_2 \rightarrow 2\text{MgO}$.

Experimental Protocols

Detailed Methodology for Determining the Empirical Formula of Magnesium Oxide

This protocol outlines the steps to determine the empirical formula of **magnesium** oxide by measuring the mass of **magnesium** and oxygen that react.

Materials:

- **Magnesium** ribbon (approximately 10-15 cm)
- Crucible and lid
- Tongs

- Pipe clay triangle
- Tripod
- Bunsen burner
- Heat-resistant mat
- Emery paper or sandpaper
- Analytical balance (accurate to at least two decimal places)

Procedure:[2][8]

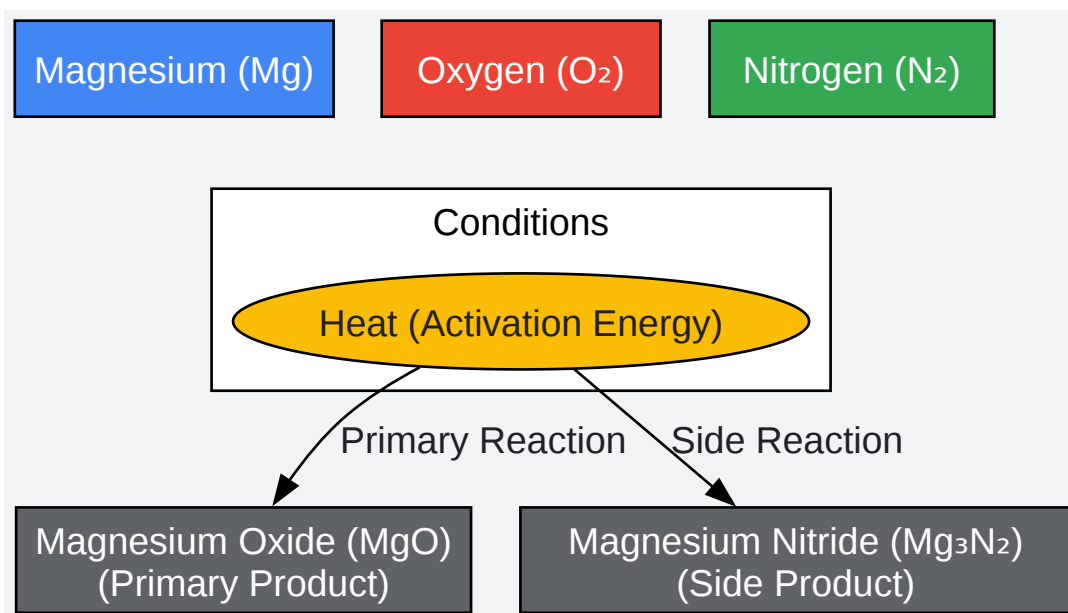
- Preparation:
 - Clean a piece of **magnesium** ribbon (about 10-15 cm) with emery paper to remove any existing oxide layer.[2][4]
 - Coil the **magnesium** ribbon loosely. This ensures that all the **magnesium** has access to oxygen during combustion.[2]
 - Heat the crucible and lid strongly for about a minute to ensure they are dry, then allow them to cool completely.
- Mass Measurement (Initial):
 - Weigh the empty crucible with its lid and record the mass (mass 1).[2]
 - Place the coiled **magnesium** ribbon inside the crucible, replace the lid, and weigh them together. Record this mass (mass 2).[2]
- Combustion:
 - Set up the tripod on the heat-resistant mat and place the pipe clay triangle on top.
 - Place the crucible containing the **magnesium** on the pipe clay triangle.

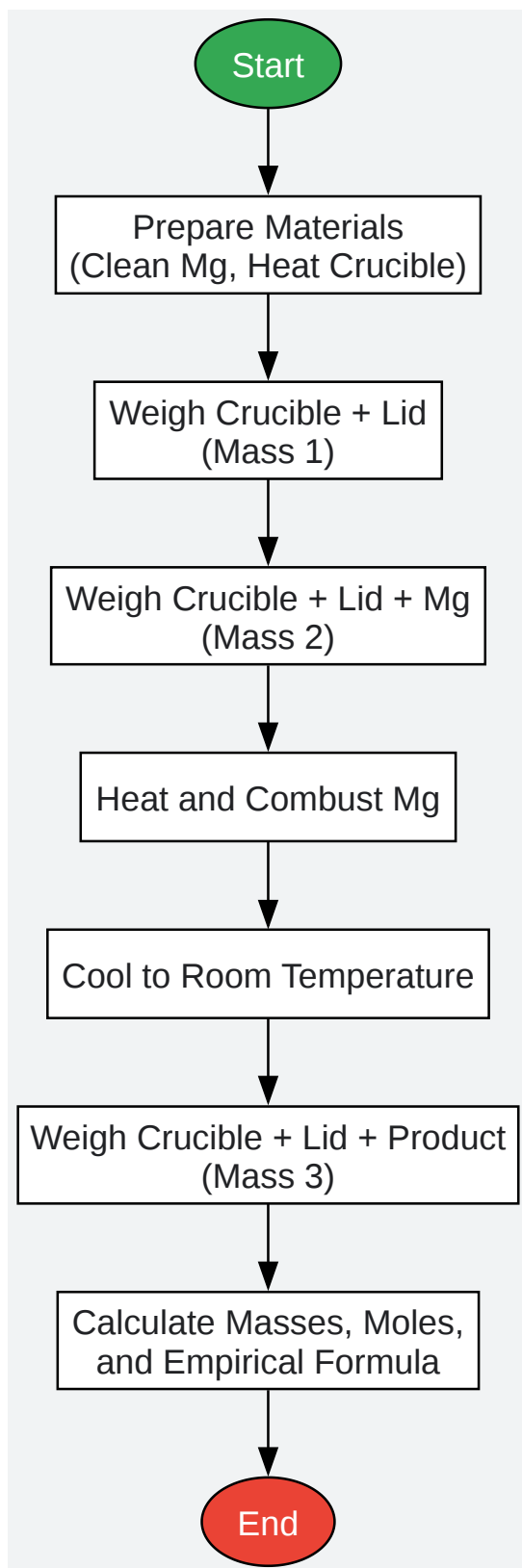
- Begin heating the crucible with a gentle Bunsen burner flame, then gradually increase to a strong flame.^[2]^[8]
- Once the crucible is red hot, use tongs to carefully lift the lid slightly to allow air to enter.^[2] You may observe the **magnesium** beginning to burn with a bright white light.
- Avoid opening the lid for too long to prevent the loss of **magnesium** oxide smoke.^[2]
- Continue heating and periodically lifting the lid until no further reaction is observed and the **magnesium** has been completely converted to a white/grey ash.^[2]
- Remove the lid and heat the open crucible for another 1-2 minutes to ensure complete combustion.
- Cooling and Mass Measurement (Final):
 - Turn off the Bunsen burner and allow the crucible, lid, and contents to cool completely to room temperature.^[2]
 - Once cooled, re-weigh the crucible, lid, and the **magnesium** oxide product. Record this mass (mass 3).^[2]
- Calculations:
 - Mass of **magnesium**: mass 2 - mass 1
 - Mass of **magnesium** oxide: mass 3 - mass 1
 - Mass of oxygen: (mass 3 - mass 1) - (mass 2 - mass 1) = mass 3 - mass 2
 - Moles of **magnesium**: Mass of **magnesium** / Molar mass of **magnesium** (24.31 g/mol)
 - Moles of oxygen: Mass of oxygen / Molar mass of oxygen (16.00 g/mol)
 - Determine the empirical formula: Find the simplest whole-number ratio of the moles of **magnesium** to the moles of oxygen.

Visualizations

Magnesium Combustion Reaction Pathway

The following diagram illustrates the primary and side reactions that occur during the combustion of **magnesium** in air.





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